

## Application Notes & Protocols: High-Throughput Screen

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### Compound of Interest

Compound Name: 6-Chloro-3-(4-chlorophenyl)-1H-indene  
CAS No.: 1030603-31-6  
Cat. No.: B15065340

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For Researchers, Scientists, and Drug Development Professionals

### Introduction: The Strategic Value of the Indene Scaffold in HTS

High-throughput screening (HTS) is a foundational process in modern drug discovery, enabling the automated testing of vast libraries of chemical compounds. It is critically dependent on the quality and diversity of the compound library. Indene-based libraries have garnered significant interest due to the scaffold's diverse biological targets.<sup>[4][5]</sup>

The indene core, a fusion of a benzene and cyclopentene ring, provides a rigid, planar structure ideal for interacting with protein binding sites.<sup>[6][7]</sup> It is used for exploring chemical space against various target classes, including enzymes, receptors, and protein-protein interactions.<sup>[8][9][10]</sup> Indene derivatives have shown antimicrobial effects.<sup>[4][11][12][13]</sup>

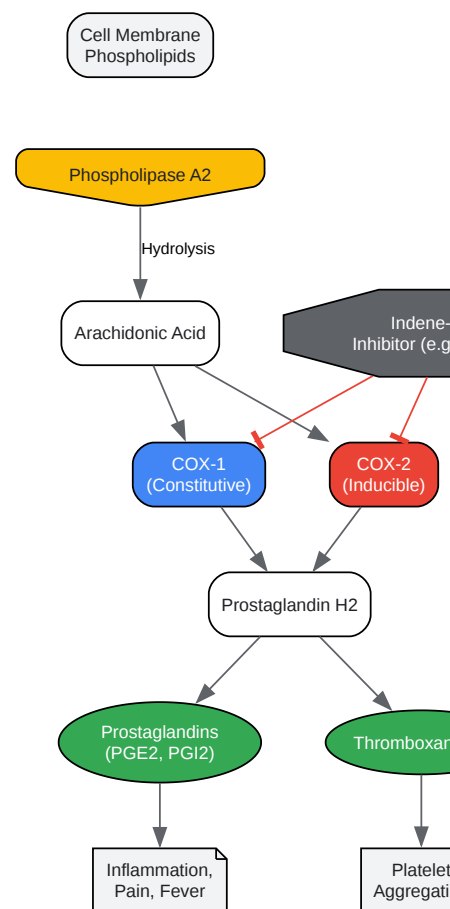
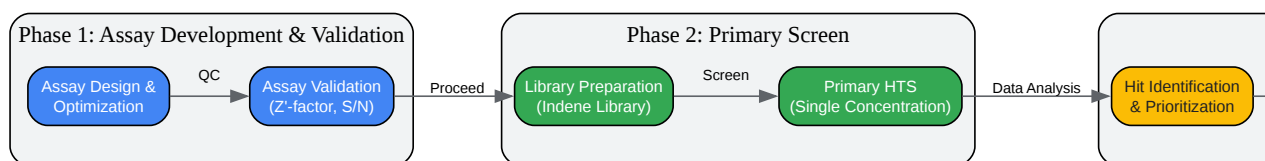
This guide provides an in-depth overview of the principles and methodologies for designing and executing robust HTS assays with indene-based libraries.

### Core Principles of a Successful HTS Campaign

A successful HTS campaign is a systematic process that extends beyond simply running the primary screen. It involves careful planning, rigorous assay optimization, and data analysis.

### The HTS Workflow: From Library to Validated Hit

The overall workflow is designed to efficiently triage large numbers of compounds to identify a small subset of high-quality, confirmed hits for downstream validation.



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Caption: Inhibition of the COX pathway by indene-based compounds.

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